

# Long-term storage conditions for 10-Undecenehydroxamic acid

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## Compound of Interest

Compound Name: 10-Undecenehydroxamic acid

Cat. No.: B15082380

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## Technical Support Center: 10-Undecenehydroxamic Acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of **10-Undecenehydroxamic acid**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended long-term storage conditions for solid **10-Undecenehydroxamic acid**?

**A1:** While specific long-term stability studies on **10-Undecenehydroxamic acid** are not extensively published, based on the general guidelines for hydroxamic acids and related fatty acids, the following conditions are recommended to ensure its integrity.

Summary of Recommended Long-Term Storage Conditions:

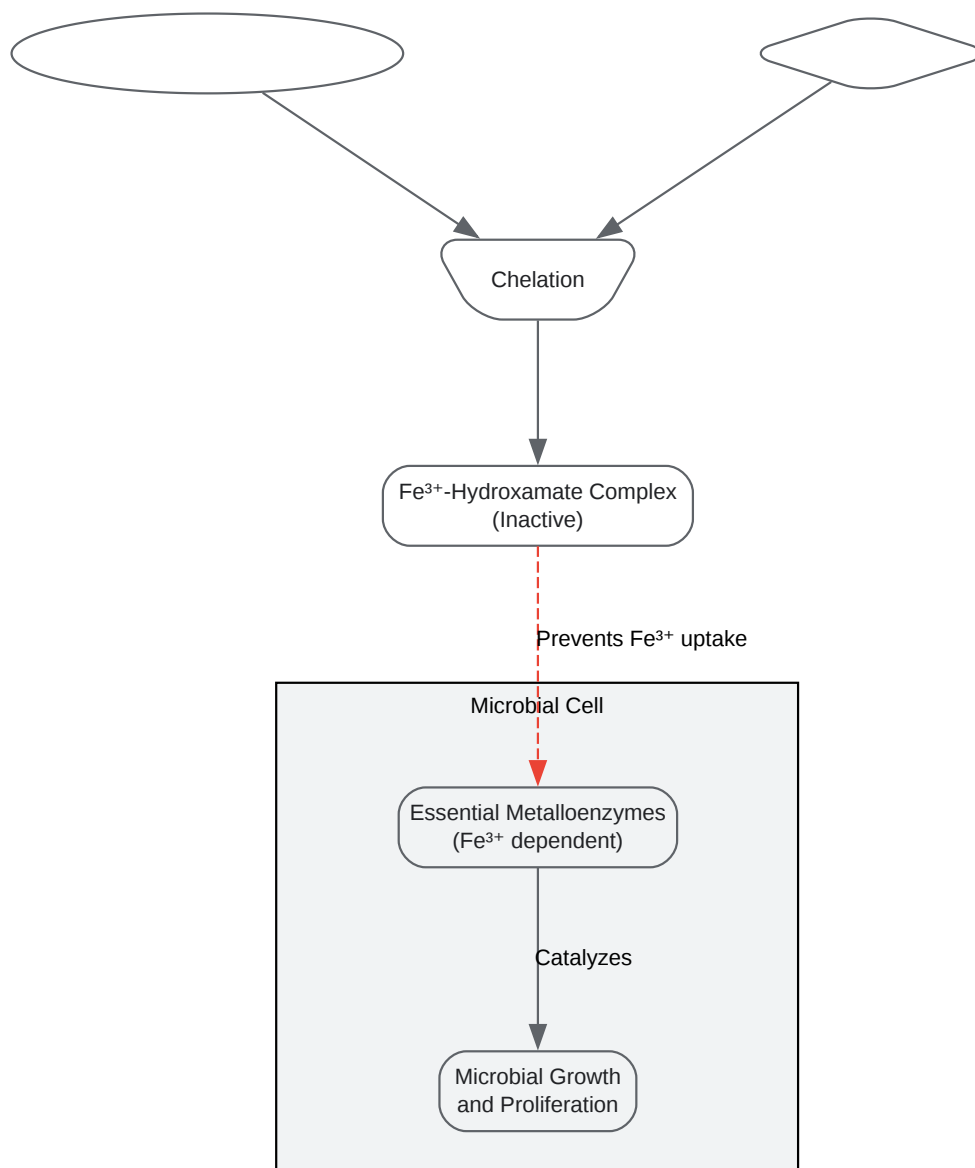
Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerator)	To minimize the rate of potential degradation reactions.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen)	To prevent potential oxidation of the terminal double bond and the hydroxamic acid moiety.
Light Exposure	Protect from light; store in an amber vial or a dark container.	To prevent light-induced degradation or isomerization of the double bond.
Moisture	Store in a tightly sealed container in a dry environment. A desiccator is recommended.	Hydroxamic acids are susceptible to hydrolysis, which converts them to the corresponding carboxylic acid.

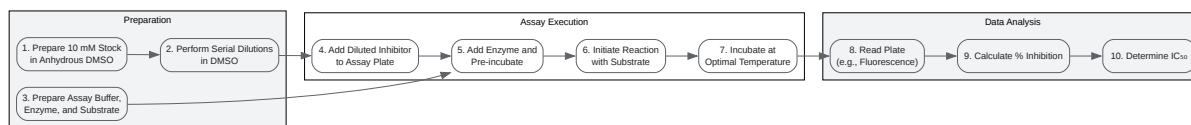
Q2: What are the potential degradation pathways for **10-Undecenehydroxamic acid**?

A2: **10-Undecenehydroxamic acid** is susceptible to a few key degradation pathways, primarily hydrolysis and oxidation. Understanding these pathways is crucial for proper storage and handling to ensure the compound's stability and efficacy in experiments.

The primary degradation route is the hydrolysis of the hydroxamic acid functional group to form 10-undecenoic acid and hydroxylamine. This reaction is catalyzed by the presence of water and can be accelerated by acidic or basic conditions. Another potential degradation pathway is the oxidation of the terminal alkene group, especially if the compound is not stored under an inert atmosphere.







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